

# Phyllalbine: A Technical Guide to its Chemistry, Biosynthesis, and Relationship with Tropane Alkaloids

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## Compound of Interest

Compound Name: *Phyllalbine*

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## Abstract

**Phyllalbine**, a tropane alkaloid found in select species of the Convolvulaceae family, represents an intriguing yet understudied member of this pharmacologically significant class of natural products. As the vanillic acid ester of tropine, its structure places it in a unique position relative to more well-known tropane alkaloids such as atropine and cocaine. This technical guide provides a comprehensive overview of the current knowledge on **phyllalbine**, with a focus on its chemical properties, biosynthetic pathway, and its structural and functional relationship to other tropane alkaloids. This document synthesizes available data into structured tables for comparative analysis, outlines putative experimental methodologies, and employs visualizations to illustrate key biochemical and logical frameworks. The information presented herein is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development, aiming to stimulate further investigation into the therapeutic potential of **phyllalbine**.

## Introduction to Phyllalbine and Tropane Alkaloids

Tropane alkaloids are a class of bicyclic [3.2.1] nitrogen-containing secondary metabolites that are widely recognized for their diverse and potent pharmacological activities.<sup>[1]</sup> Historically, they have been utilized for medicinal, entheogenic, and nefarious purposes.<sup>[1]</sup> The tropane

alkaloid family is broadly categorized based on the substitution pattern of the tropane ring, with prominent members including the anticholinergic drugs atropine and scopolamine, and the stimulant cocaine.[2]

**Phyllalbine** is a specific tropane alkaloid identified in plants of the Convolvulus genus, namely Convolvulus subhirsutus and Convolvulus pseudocanthabrica.[3][4] Chemically, it is the ester formed between the 3 $\alpha$ -hydroxyl group of the tropane alcohol, tropine, and the carboxyl group of vanillic acid (4-hydroxy-3-methoxybenzoic acid).[3] This structural feature distinguishes it from other well-known tropane alkaloids, which are often esters of tropic acid (e.g., atropine) or benzoic acid (e.g., cocaine).

## Chemical and Physical Properties

**Phyllalbine** is a crystalline solid with a molecular formula of C<sub>16</sub>H<sub>21</sub>NO<sub>4</sub> and a molecular weight of 291.34 g/mol .[5][6] Its chemical structure is characterized by the central tropane ring system, with the vanillate moiety attached at the C-3 position. A summary of its key chemical and physical properties is presented in Table 1.

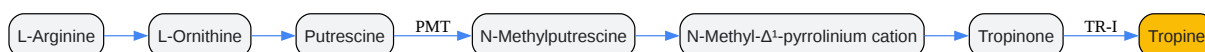
Property	Value	Reference(s)
IUPAC Name	(8-methyl-8-azabicyclo[3.2.1]octan-3-yl) 4-hydroxy-3-methoxybenzoate	[5]
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>4</sub>	[5][6]
Molecular Weight	291.34 g/mol	[5][6]
CAS Number	4540-25-4	[6]
Appearance	Cream-white powder	[3]
Melting Point	209-210 °C	[3]
Solubility	Soluble in organic solvents such as ethanol and methanol	[3]

## Biosynthesis of Phyllalbine

The biosynthesis of **phyllalbine** involves the convergence of two distinct metabolic pathways: the formation of the tropane ring (tropine) and the synthesis of the acyl moiety (vanillic acid).

## Biosynthesis of the Tropane Moiety (Tropine)

The biosynthesis of the tropane core is a well-established pathway that commences with the amino acid L-arginine or L-ornithine.<sup>[7]</sup> A simplified diagram of this pathway leading to tropine is presented below.



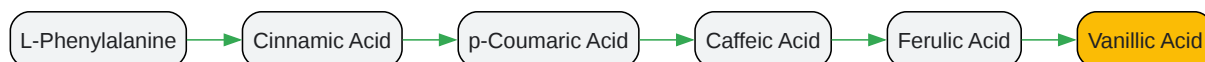
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Figure 1: Biosynthetic pathway of tropine from L-arginine/L-ornithine.

Key enzymatic steps in this pathway include the N-methylation of putrescine by putrescine N-methyltransferase (PMT) and the stereospecific reduction of tropinone to tropine by tropinone reductase I (TR-I).<sup>[7]</sup>

## Biosynthesis of the Acyl Moiety (Vanillic Acid)

Vanillic acid is a phenolic compound derived from the phenylpropanoid pathway. The biosynthesis of vanillic acid in plants can occur through several routes, often involving ferulic acid as a key intermediate. A putative pathway is illustrated below.



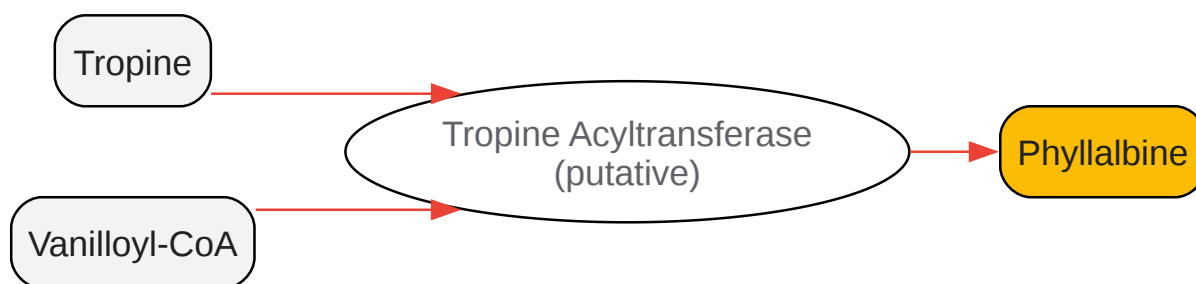
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Figure 2: A potential biosynthetic pathway of vanillic acid from L-phenylalanine.

The conversion of ferulic acid to vanillic acid can be catalyzed by various enzymes in plants.<sup>[8]</sup>  
<sup>[9]</sup>

## Esterification: The Formation of Phyllalbine

The final step in the biosynthesis of **phyllalbine** is the esterification of tropine with vanillic acid. This reaction is likely catalyzed by a specific acyltransferase. While the precise enzyme has not yet been characterized in *Convolvulus* species, it is hypothesized to be a tropine acyltransferase that utilizes vanilloyl-CoA as the activated acyl donor.



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Figure 3: Proposed final step in the biosynthesis of **phyllalbine**.

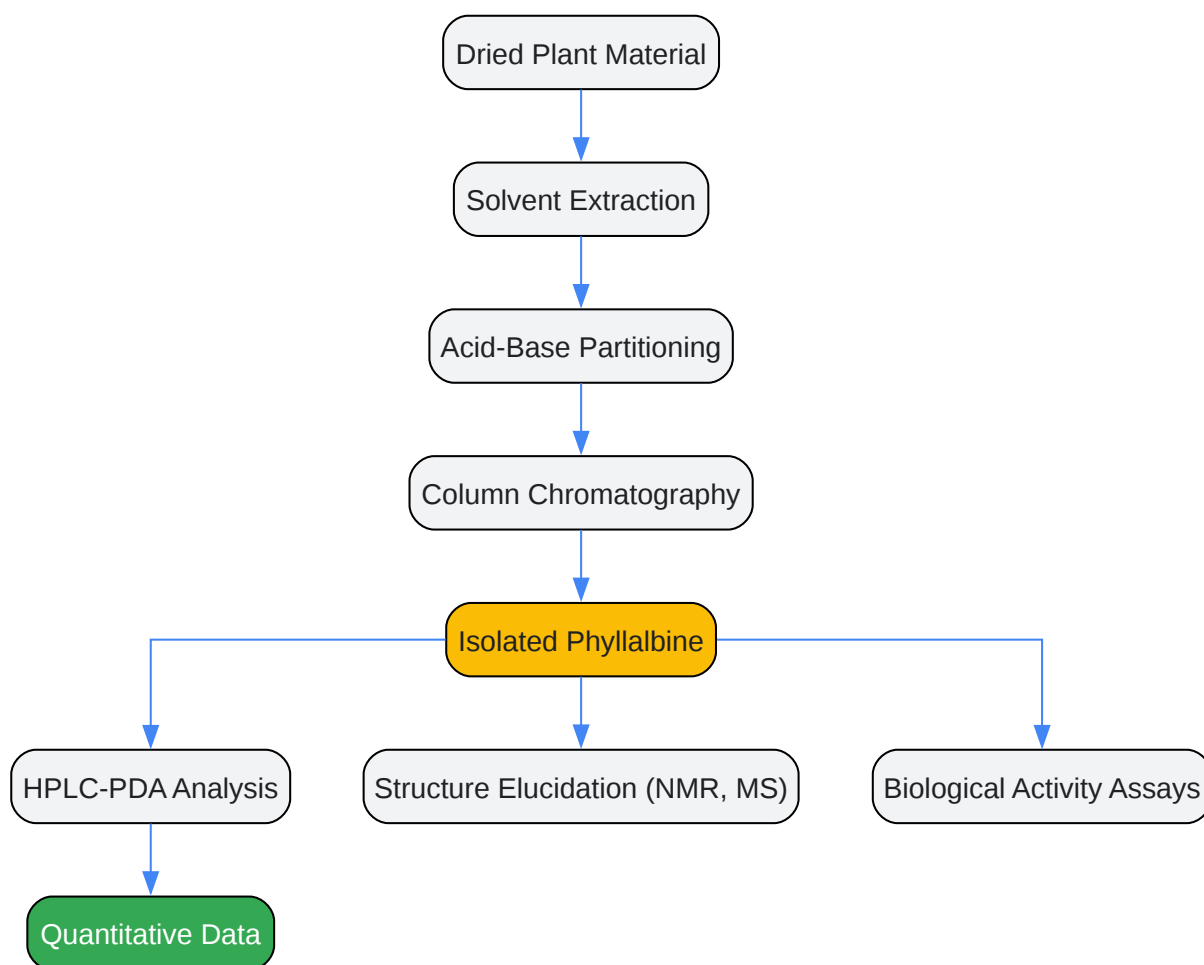
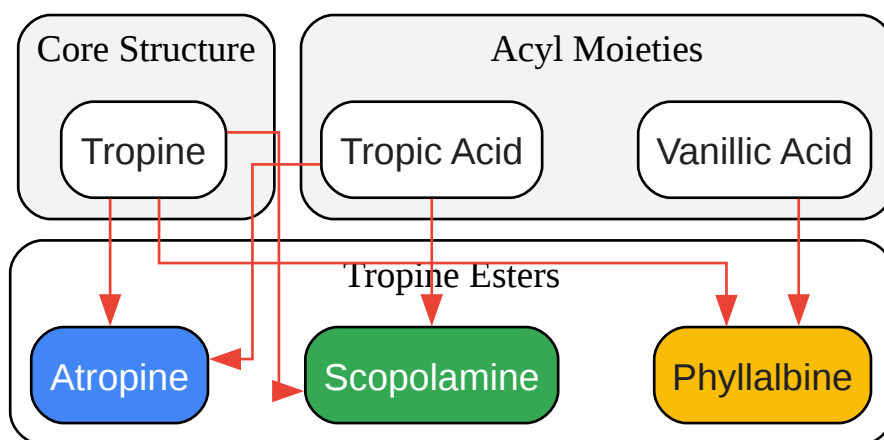
## Relationship to Other Tropane Alkaloids

**Phyllalbine**'s relationship to other tropane alkaloids is primarily defined by its shared tropine core and the nature of its acyl group. A comparative overview of **phyllalbine** and other notable tropane alkaloids is provided in Table 2.

Alkaloid	Acyl Moiety	Natural Source (Family)	Key Pharmacological Activity
Phyllalbine	Vanillic Acid	Convolvulaceae	Not well-characterized
Atropine	Tropic Acid	Solanaceae	Anticholinergic[1]
Scopolamine	Tropic Acid	Solanaceae	Anticholinergic[1]
Cocaine	Benzoic Acid	Erythroxylaceae	Stimulant, Anesthetic[1]

The structural diversity arising from different acyl groups is a key determinant of the pharmacological specificity of tropane alkaloids. The presence of the vanillate moiety in

**phyllalbine** suggests that its biological activity may differ significantly from that of atropine or cocaine.



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- To cite this document: BenchChem. [Phyllalbine: A Technical Guide to its Chemistry, Biosynthesis, and Relationship with Tropane Alkaloids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000082#phyllalbine-and-its-relationship-to-other-tropane-alkaloids]

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